

Application Note: Regioselective Synthesis of 3-Iodo-7-methoxy-1H-indole

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Compound of Interest

Compound Name: 1H-Indole, 3-iodo-7-methoxy-

Cat. No.: B12095871

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Target Audience: Researchers, synthetic chemists, and drug development professionals.

Compound: **1H-Indole, 3-iodo-7-methoxy-** (CAS: 1360934-67-3)

Introduction & Mechanistic Rationale

3-Iodo-7-methoxy-1H-indole is a highly valuable halogenated heterocyclic building block. The C3-iodine atom serves as an orthogonal, highly reactive handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira, and Heck couplings), facilitating the rapid assembly of complex indole alkaloids and pharmaceutical libraries[1].

Mechanistic Causality: The indole core is an electron-rich, bicyclic heteroaromatic system. The nitrogen atom's lone pair delocalizes into the

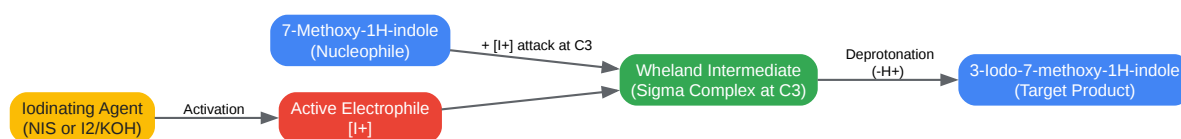
-system of the pyrrole ring, rendering the C3 position the most nucleophilic site[2]. The presence of a 7-methoxy group—a strong electron-donating group (EDG) via resonance—further enriches the electron density of the indole core. While the methoxy group naturally directs electrophilic aromatic substitution (SEAr) to its ortho and para positions on the benzene ring (C6 and C4), the inherent thermodynamic and kinetic preference of the pyrrole ring overwhelmingly directs mild electrophiles (like

) to the C3 position.

The reaction proceeds via a standard SEAr mechanism:

- **Electrophile Generation:** The iodinating agent generates a highly reactive iodonium ion equivalent ().
- **Nucleophilic Attack:** The C3-carbon of 7-methoxyindole attacks the , breaking aromaticity to form a resonance-stabilized Wheland intermediate.
- **Rearomatization:** Rapid deprotonation at C3 restores aromaticity, yielding the thermodynamically stable 3-iodo-7-methoxy-1H-indole.

Mechanistic Pathway Visualization



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Mechanistic pathway of regioselective C3-electrophilic iodination of 7-methoxyindole.

Comparative Selection of Iodination Reagents

To ensure experimental autonomy, two self-validating protocols are provided. The choice of protocol depends on the scale of synthesis, substrate sensitivity, and budget.

Parameter	Protocol A: NIS in DMF/DCM	Protocol B: / KOH in DMF
Active Electrophile	N-Iodosuccinimide (NIS)	Iodine ()
Base/Activator	None required	Potassium Hydroxide (KOH)
Typical Yield	80 – 95% [2]	70 – 85% [3]
Reaction Time	1 – 2 hours	1 – 3 hours
Temperature	0 °C to Room Temp	0 °C to Room Temp
Scalability	Ideal for small to medium scale	Ideal for large/kilogram scale
Cost Efficiency	Moderate	High (Very inexpensive reagents)
Byproducts	Succinimide (water-soluble)	Potassium Iodide (), Water

Detailed Experimental Protocols

Protocol A: Electrophilic Iodination using N-Iodosuccinimide (NIS)

This method is preferred for rapid library generation and sensitive substrates due to its mild conditions and high regioselectivity[\[2\]](#).

Materials:

- 7-Methoxy-1H-indole (1.0 equiv)
- N-Iodosuccinimide (NIS) (1.05 equiv)
- Anhydrous N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Saturated aqueous

(Sodium thiosulfate)

Step-by-Step Methodology:

- **Preparation:** Dissolve 7-methoxy-1H-indole (1.0 equiv) in anhydrous DMF (to achieve a 0.2 M concentration) in an oven-dried round-bottom flask equipped with a magnetic stir bar. Purge the flask with Argon or Nitrogen.
- **Thermal Control:** Submerge the flask in an ice-water bath to cool the solution to 0 °C. **Causality:** Lowering the temperature suppresses kinetic over-iodination (e.g., C2-iodination) and prevents oxidative dimerization of the electron-rich indole core.
- **Reagent Addition:** Add NIS (1.05 equiv) portion-wise over 15 minutes. Protect the reaction flask from direct light using aluminum foil. **Causality:** NIS and the resulting iodinated products are sensitive to photo-degradation. Portion-wise addition mitigates exothermic spikes.
- **Reaction Progression:** Stir the mixture at 0 °C for 1 hour. Allow it to slowly warm to room temperature. Monitor the reaction via TLC (Eluent: Hexanes/Ethyl Acetate 8:2; visualization via UV at 254 nm). The starting material () should convert to a slightly less polar product spot.
- **Quenching:** Once the starting material is consumed, quench the reaction by adding an equal volume of saturated aqueous . **Causality:** Thiosulfate instantly reduces any unreacted electrophilic iodine species to inert iodide (), preventing further halogenation during concentration.
- **Workup:** Extract the aqueous layer with Ethyl Acetate (3 × 20 mL/mmol). Wash the combined organic layers with distilled water (3x) to remove DMF, followed by a final brine wash.
- **Isolation:** Dry the organic layer over anhydrous , filter, and concentrate under reduced pressure. Purify the crude residue via silica gel flash chromatography to afford the pure 3-iodo-7-methoxy-1H-indole.

Protocol B: Iodination using Iodine and Potassium Hydroxide (/KOH)

This method is highly cost-effective and ideal for large-scale synthesis. The KOH serves a dual purpose: it deprotonates the indole to form a highly nucleophilic indolyl anion and neutralizes the HI byproduct[3].

Materials:

- 7-Methoxy-1H-indole (1.0 equiv)
- Iodine () (1.05 equiv)
- Potassium Hydroxide (KOH), freshly powdered (2.5 equiv)
- Anhydrous DMF

Step-by-Step Methodology:

- Deprotonation: To a stirred solution of 7-methoxy-1H-indole (1.0 equiv) in DMF (0.5 M), add freshly powdered KOH (2.5 equiv). Stir the suspension at room temperature for 30–45 minutes. Causality: This pre-stirring ensures complete deprotonation of the N-H bond, generating the indolyl anion which is vastly more reactive toward electrophiles.
- Iodine Addition: Dissolve (1.05 equiv) in a minimal volume of DMF. Cool the indole/KOH mixture to 0 °C. Add the solution dropwise over 20 minutes.
- Reaction: Stir the mixture for 1 hour at 0 °C, then allow to warm to room temperature for an additional hour. The deep purple color of will gradually fade to a pale yellow/brown as it is consumed.
- Precipitation & Workup: Pour the reaction mixture slowly into vigorously stirred ice water (10 volumes relative to DMF) containing 1%

- . The 3-iodo-7-methoxy-1H-indole will typically precipitate as a solid.
- Isolation: Filter the solid precipitate under vacuum, wash thoroughly with cold distilled water to remove residual KOH and salts, and dry under high vacuum. If the product oils out, extract with DCM and proceed with standard organic workup.

Analytical Characterization & Self-Validation

To ensure the integrity of the synthesized protocol, validate the product using the following analytical markers:

- ¹H NMR (CDCl₃

or DMSO-d₆

): The most critical diagnostic marker is the disappearance of the C3-H proton (which typically appears as a doublet around

6.4–6.6 ppm in the starting 7-methoxyindole). The C2-H proton will collapse from a doublet to a sharp singlet (typically shifted downfield to

7.2–7.5 ppm)[1]. The methoxy group will remain a prominent singlet integrating to 3H near 3.9 ppm.

- Mass Spectrometry (ESI/LC-MS): Look for the molecular ion peak

at m/z 274.0. The presence of iodine is often distinct due to the lack of an isotopic M+2 peak (unlike Bromine or Chlorine) and a significant mass defect.

References

- EvitaChem. "Buy 1-Benzyl-3-iodo-1H-indole (EVT-8725654) - EvitaChem" (Details classical electrophilic iodination parameters with NIS).
- National Institutes of Health (PMC). "Design, Synthesis and Biological Evaluation of Aminoalkylindole Derivatives as Cannabinoid Receptor Ligands with Potential for Treatment of Alcohol Abuse" (Details 7-methoxyindole scaffold functionalization and iodination).
- Nature Communications / DOI.
- eChemHub. "FINE CHEMICALS Solutions - Page 895 of 4579" (Validates CAS Registry Number 1360934-67-3 for **1H-Indole, 3-iodo-7-methoxy-**).

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Sources

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